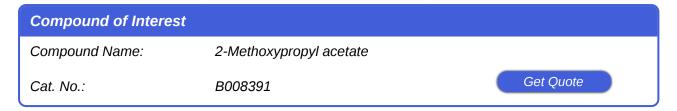


2-Methoxypropyl Acetate: A Comprehensive Technical Review of its Environmental Fate and Biodegradability

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methoxypropyl acetate (2-MPA), a beta-isomer of propylene glycol methyl ether acetate (PGMEA), is a solvent with applications in various industrial processes. Understanding its environmental fate and biodegradability is crucial for assessing its ecological impact and ensuring its safe use. This technical guide provides an in-depth analysis of the environmental distribution and degradation of **2-methoxypropyl acetate**, compiling available quantitative data, detailing experimental methodologies, and visualizing key pathways and workflows.

Environmental Fate of 2-Methoxypropyl Acetate

The environmental fate of a chemical is governed by a combination of transport and transformation processes. For **2-methoxypropyl acetate**, these include its distribution into different environmental compartments (air, water, soil) and its degradation through biological and abiotic pathways.

Physicochemical Properties and Distribution

A key determinant of a chemical's environmental distribution is its physicochemical properties. The octanol-water partition coefficient (log K_ow_) and the soil organic carbon-water partition coefficient (K oc) are critical parameters in this regard.



Parameter	Value	Interpretation	Reference
log K_ow_	1.2	Low bioaccumulation potential	[1](INVALID-LINK)
K_oc_	~1.7	Very high mobility in soil	[1](INVALID-LINK)

The low log K_ow_ of 1.2 suggests that **2-methoxypropyl acetate** has a low potential to bioaccumulate in organisms. The very low K_oc_ value of approximately 1.7 indicates that it is not significantly adsorbed to soil organic matter and is expected to be highly mobile in the soil environment.

Degradation Pathways

2-Methoxypropyl acetate is subject to degradation through several pathways in the environment, including biodegradation, hydrolysis, and atmospheric photolysis.

Biodegradation:

Under aerobic conditions, **2-methoxypropyl acetate** is considered to be readily biodegradable. One study reported approximately 83% degradation over a 28-day period.[1](--INVALID-LINK--) The primary mechanism of biodegradation is the initial hydrolysis of the ester bond to form 2-methoxy-1-propanol and acetic acid. These products are then further mineralized by microorganisms.

Hydrolysis:

The hydrolysis of the ester linkage in **2-methoxypropyl acetate** is a key degradation pathway. The rate of this reaction is pH-dependent. For its isomer, **1**-methoxy-**2**-propyl acetate, which is often used as a surrogate due to its similar structure, the substance is stable at acidic (pH 4) and neutral (pH 7) conditions. However, under alkaline conditions (pH 9), it hydrolyzes with a half-life of 8.10 days at 25°C.[1](--INVALID-LINK--) It is important to note that in biological systems, such as in rat plasma, the hydrolysis of **2-methoxypropyl acetate** is rapid, with a half-life of approximately 10 minutes.

Atmospheric Photolysis:



Direct photolysis of **2-methoxypropyl acetate** is not expected to be a significant degradation pathway as it does not absorb light in the environmentally relevant UV spectrum. However, like its isomer 1-methoxy-2-propyl acetate, it is expected to be degraded in the atmosphere through reactions with photochemically produced hydroxyl radicals (•OH). The estimated atmospheric half-life for the reaction of 1-methoxy-2-propyl acetate with hydroxyl radicals is approximately 32 hours, assuming a typical atmospheric hydroxyl radical concentration.[1](--INVALID-LINK--)

Quantitative Data Summary

The following tables summarize the key quantitative data related to the environmental fate and biodegradability of **2-methoxypropyl acetate**.

Table 1: Biodegradability of 2-Methoxypropyl Acetate

Test Guideline	Endpoint	Result	Conditions	Reference
OECD 301F (Manometric Respirometry)	% Degradation	~83%	28 days, aerobic	[1](INVALID- LINK)

Table 2: Physicochemical Properties and Partitioning Coefficients

Parameter	Value	Test Guideline (or method)	Conditions	Reference
log K_ow_ (Octanol-Water Partition Coefficient)	1.2	Not Specified	20°C	[1](INVALID- LINK)
K_oc_ (Soil Organic Carbon- Water Partition Coefficient)	~1.7	Not Specified	Not Specified	[1](INVALID- LINK)

Table 3: Abiotic Degradation



Degradation Pathway	Parameter	Value	Conditions	Reference
Hydrolysis (of isomer 1-methoxy-2-propyl acetate)	Half-life	Stable	pH 4 and 7	[1](INVALID- LINK)
Half-life	8.10 days	рН 9, 25°С	[1](INVALID- LINK)	
Atmospheric Photolysis (of isomer 1- methoxy-2-propyl acetate)	Half-life (indirect, with •OH)	~32 hours	Estimated	[1](INVALID- LINK)

Experimental Protocols

Detailed methodologies are essential for the replication and validation of scientific findings. The following sections describe the standard protocols for key environmental fate studies.

OECD 301F: Ready Biodegradability - Manometric Respirometry Test

This test method evaluates the ready biodegradability of a chemical substance by microorganisms in an aerobic aqueous medium.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated
 with a mixed population of microorganisms (typically from the effluent of a wastewater
 treatment plant) and incubated in a closed flask with a device to measure oxygen
 consumption. The biodegradation of the substance is determined by measuring the amount
 of oxygen consumed over a 28-day period and comparing it to the theoretical oxygen
 demand (ThOD).
- Test System: Closed respirometer flasks containing a defined volume of mineral medium, the test substance at a concentration typically between 2 and 10 mg/L, and an inoculum of



microorganisms.

Procedure:

- The test substance, mineral medium, and inoculum are added to the respirometer flasks.
- \circ The flasks are sealed and incubated in the dark at a constant temperature (usually 20 \pm 1°C) for 28 days.
- Oxygen consumption is measured at regular intervals.
- Control flasks containing only the inoculum and mineral medium are run in parallel to determine the background respiration.
- A reference substance (e.g., sodium benzoate) is also tested to verify the activity of the inoculum.
- Pass Criteria: A substance is considered readily biodegradable if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period. The 10-day window begins when the degree of biodegradation has reached 10%.

OECD 106: Adsorption - Desorption Using a Batch Equilibrium Method

This guideline describes a method to determine the adsorption and desorption potential of a chemical on different soil types.

- Principle: A solution of the test substance in a calcium chloride solution (to maintain a
 constant ionic strength) is equilibrated with a known amount of soil. The concentration of the
 test substance remaining in the solution is measured, and the amount adsorbed to the soil is
 calculated by difference. The adsorption coefficient (K_d_) and the organic carbonnormalized adsorption coefficient (K_oc_) are then determined.
- Test System: Centrifuge tubes or flasks containing a known mass of soil and a known volume of the test substance solution.
- Procedure:

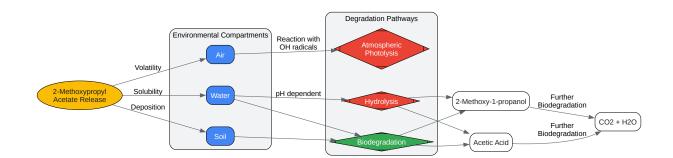


- Tier 1 (Preliminary Test): A preliminary test is conducted to determine the optimal soil-tosolution ratio, equilibration time, and to check for potential abiotic degradation or adsorption to the test vessel walls.
- Tier 2 (Screening Test): The adsorption of the test substance is studied on a minimum of five different soil types at a single concentration to determine K_d_ and K_oc_ values.
- Tier 3 (Main Study): If required, a more detailed study is performed to determine the
 adsorption isotherm by testing a range of concentrations. A desorption study can also be
 conducted by replacing the supernatant with a fresh solution and measuring the amount of
 substance that desorbs from the soil.
- Data Analysis: The adsorption coefficient, K_d_, is calculated as the ratio of the
 concentration of the substance in the soil to the concentration in the aqueous phase at
 equilibrium. The K_oc_ is then calculated by normalizing K_d_ to the organic carbon content
 of the soil.

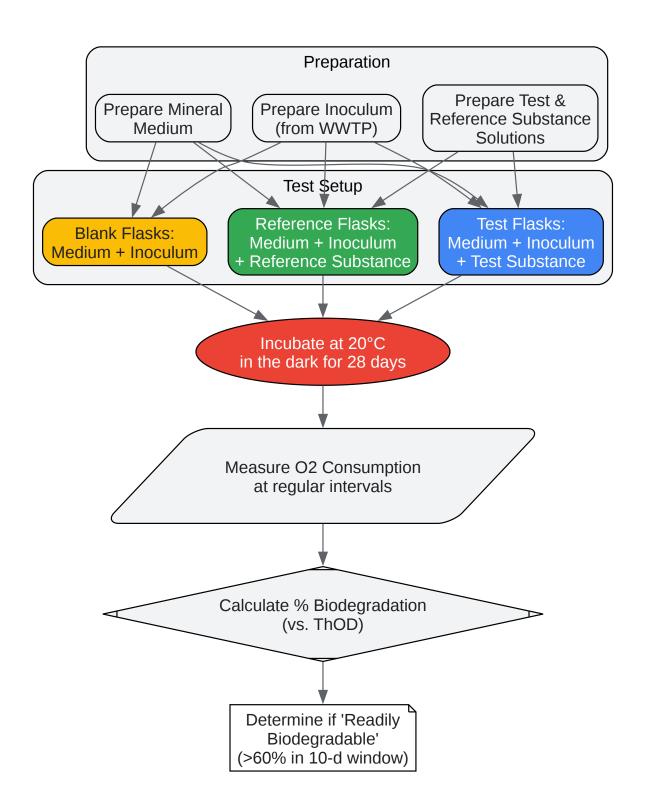
Visualizations

Environmental Fate and Degradation Pathway of 2- Methoxypropyl Acetate









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References

- 1. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
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